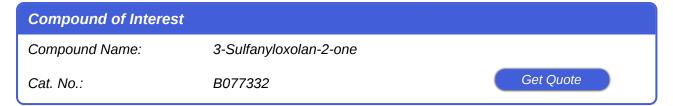


In-Depth Technical Guide: 3-Sulfanyloxolan-2one

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 14032-62-3

This technical guide provides a comprehensive overview of **3-Sulfanyloxolan-2-one**, also known as 3-mercapto-γ-butyrolactone. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research. While specific detailed experimental protocols and signaling pathways for this particular compound are not extensively documented in publicly available literature, this guide synthesizes the known chemical properties and provides a framework for its potential synthesis, experimental use, and biological significance based on the broader class of γ-butyrolactones (GBLs).

Chemical and Physical Properties

3-Sulfanyloxolan-2-one is a sulfur-containing derivative of γ-butyrolactone. Its fundamental properties are summarized in the table below. This data is primarily sourced from comprehensive chemical databases.[1]



Property	Value	Source
CAS Number	14032-62-3	PubChem[1]
Molecular Formula	C4H6O2S	PubChem[1]
Molecular Weight	118.16 g/mol	PubChem[1]
IUPAC Name	3-sulfanyloxolan-2-one	PubChem[1]
Synonyms	3-mercapto-y-butyrolactone, α- Mercapto-y-butyrolactone, Dihydro-3-mercapto-2(3H)- furanone	PubChem[1]
Physical Description	Data not available	
Solubility	Data not available	
Boiling Point	Data not available	_
Melting Point	Data not available	

Synthesis and Experimental Protocols

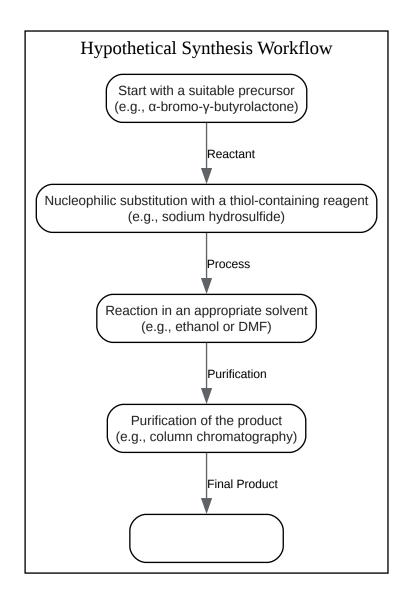
Detailed, peer-reviewed synthesis protocols specifically for **3-Sulfanyloxolan-2-one** are not readily available in the scientific literature. However, general synthetic strategies for substituted y-butyrolactones can be adapted.

General Synthetic Approach for Substituted y-Butyrolactones

The synthesis of substituted γ -butyrolactones often involves the cyclization of a functionalized four-carbon chain. A plausible synthetic route for **3-Sulfanyloxolan-2-one** could involve the introduction of a thiol group at the alpha-position of a suitable precursor.

A potential, though not experimentally verified, workflow for the synthesis is outlined below.





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Caption: A logical workflow for a potential synthesis of **3-Sulfanyloxolan-2-one**.

Chemoenzymatic Synthesis of Related Chiral Lactones

For structurally related chiral hydroxy- γ -butyrolactones, chemoenzymatic methods have proven effective. These methods often utilize lipases for enantioselective hydrolysis of a racemic precursor.[2][3][4][5] For example, optically pure (S)-3-hydroxy- γ -butyrolactone can be synthesized from L-malic acid through selective hydrogenation and lipase-catalyzed hydrolysis. [2][5]

Experimental Protocol: Lipase-Catalyzed Hydrolysis of (S)-β-benzoyloxy-y-butyrolactone[2][5]



- Enzyme Selection: Lipase from Candida rugosa is identified as an efficient enzyme for the hydrolysis.[2][5]
- Solvent System: An organic solvent-aqueous two-phase system, such as tert-butyl methyl ether and water, is used to extract the benzoic acid byproduct and maintain enzyme activity.
 [2]
- Immobilization: The lipase can be immobilized on a polymeric support like Amberlite XAD-7 to simplify product recovery and prevent emulsion formation.[3]
- Reaction Conditions: The reaction is carried out at an optimal pH and temperature to ensure maximum enzyme performance.
- Scale-up: This method has been successfully scaled up to produce large quantities of the desired chiral lactone.[2][5]

While this protocol is for a hydroxy-lactone, a similar enzymatic approach could potentially be explored for the resolution of racemic **3-Sulfanyloxolan-2-one** or its derivatives.

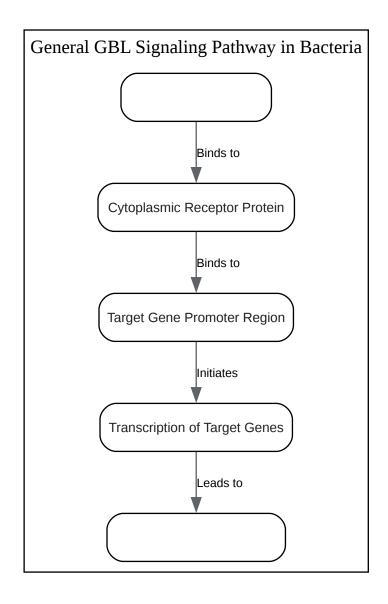
Biological Significance and Signaling Pathways

While there is a lack of specific information on the biological role of **3-Sulfanyloxolan-2-one**, the broader class of γ -butyrolactones (GBLs) are known to function as signaling molecules, particularly in bacteria.

GBLs are involved in the regulation of various physiological processes, including the production of secondary metabolites like antibiotics.[6] They are considered a major class of signaling molecules in actinomycetes.

The general signaling pathway for GBLs in bacteria involves their interaction with specific receptor proteins, which in turn regulate gene expression. A simplified representation of this general pathway is provided below.





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Caption: A simplified diagram of the general signaling pathway for y-butyrolactones in bacteria.

It is plausible that **3-Sulfanyloxolan-2-one** could play a role as a signaling molecule in specific bacterial species, potentially with a unique receptor and target genes due to its thiol substitution. However, further research is needed to confirm this.

Analytical Methods

The analysis of substituted y-butyrolactones, including chiral separations, is crucial for research and quality control.



Spectroscopic Analysis

Standard spectroscopic techniques are used to characterize **3-Sulfanyloxolan-2-one**. Available data includes:

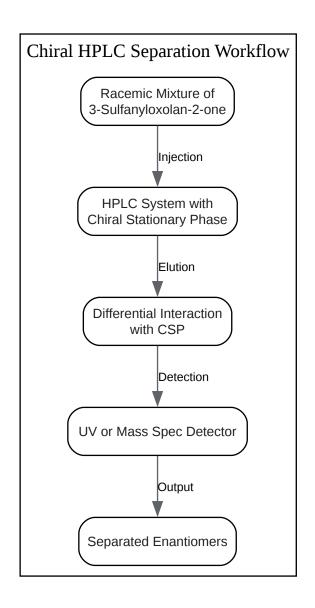
- 1H NMR Spectra: Can be used to confirm the proton environment of the molecule.[1]
- FTIR Spectra: Provides information on the functional groups present.[1]
- Raman Spectra: Offers complementary vibrational information.[1]

Chiral Separation

For chiral molecules like substituted y-butyrolactones, enantiomeric separation is often necessary. High-performance liquid chromatography (HPLC) with chiral stationary phases (CSPs) is a common method.[7][8][9] Polysaccharide-based CSPs, such as those derived from cellulose and amylose, are frequently used for the separation of flavanones, which share some structural similarities with y-butyrolactones.[8]

General Workflow for Chiral HPLC Separation:





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Caption: A generalized workflow for the chiral separation of substituted γ -butyrolactones using HPLC.

Conclusion

3-Sulfanyloxolan-2-one is a compound with potential for further investigation, particularly in the context of bacterial signaling and as a chiral building block in organic synthesis. While specific, in-depth experimental data for this molecule is currently limited in the public domain, this guide provides a foundational understanding based on its chemical properties and the well-



established chemistry and biology of the y-butyrolactone class of compounds. Further research is warranted to elucidate its specific synthesis, biological functions, and potential applications.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Sulfanyloxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077332#3-sulfanyloxolan-2-one-cas-number-lookup]

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